

Essential Safety and Logistical Information for Handling 2-Bromopyridine

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Compound of Interest

Compound Name: 2-Bromopyridine

Cat. No.: B144113

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for the proper use of **2-Bromopyridine** (CAS No. 109-04-6), a common intermediate in the pharmaceutical industry. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification:

2-Bromopyridine is a hazardous substance that poses significant health risks. It is classified as a flammable liquid and is toxic if it comes into contact with skin, is swallowed, or is inhaled. [1][2][3][4][5][6] It can cause serious eye and skin irritation and may also lead to respiratory irritation.[1][2][3][4][5]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Bromopyridine**, essential for risk assessment and safe handling procedures.

Property	Value	Reference
CAS Number	109-04-6	[2][4]
Molecular Formula	C5H4BrN	[1][2]
Molecular Weight	158.00 g/mol	[2]
Appearance	Clear, slight brown to dark red liquid	[2][4][6]
Boiling Point	192 - 194 °C	[2]
Flash Point	54 °C (129.2 °F) - 130 °F	[2][4][7]
Density	1.657 g/cm ³ at 25 °C	[2]
LD50 Oral (Rat)	92 mg/kg	[2]
LD50 Dermal (Rabbit)	82 mg/kg	[2]

Operational Plan: Step-by-Step Handling Procedures

A meticulous approach is required when working with **2-Bromopyridine**. The following experimental protocol outlines the necessary steps for safe handling.

1. Engineering Controls:

- Always handle **2-Bromopyridine** in a certified chemical fume hood to minimize inhalation exposure.[7][8]
- Ensure an eyewash station and safety shower are readily accessible and in close proximity to the work area.[8]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[1][8]

- Skin Protection:
 - Gloves: Wear appropriate protective gloves, such as Butyl rubber or Viton®, to prevent skin contact.[1][8]
 - Lab Coat: A chemical-resistant lab coat must be worn and fully buttoned.[8]
 - Clothing: Wear protective clothing to prevent any skin exposure. Boots may also be necessary.[1][8]
- Respiratory Protection: If working outside of a fume hood or in case of inadequate ventilation, use a NIOSH/MSHA-approved respirator.[1][6][8]

3. Handling Procedures:

- Avoid all personal contact, including inhalation and contact with skin and eyes.[2][8]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[2][3][9]
- Keep the container tightly closed when not in use.[1][2][3]
- Do not eat, drink, or smoke in the handling area.[1][2][3]
- Ground and bond containers when transferring the material.[1][4][9]

4. Storage:

- Store in a cool, dry, and well-ventilated place away from sources of ignition.[1][2][3][9][10]
- Keep the container tightly closed and store in the original container.[1][2][3][9]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and acid chlorides.[7][8][9]
- The storage area should be locked up or accessible only to authorized personnel.[2][5][10]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately.[1][2][3] [4] If breathing is difficult, give oxygen.[3][4] If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[1][3] Seek immediate medical attention.[1][2][3][4]
Skin Contact	Immediately remove all contaminated clothing. [1][3] Flush the skin with plenty of soap and water for at least 15 minutes.[2][3][4][11] Seek immediate medical attention.[1][2][3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2][3][4][11] Remove contact lenses if present and easy to do so.[1][3] Seek medical attention.[1][2][3][4]
Ingestion	Do NOT induce vomiting.[2][4] If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.[2][3][4] Never give anything by mouth to an unconscious person.[2][3][4] Immediately call a POISON CENTER or doctor.[1][2][3]

Disposal Plan

Proper disposal of **2-Bromopyridine** and its containers is crucial to prevent environmental contamination and ensure safety.

1. Waste Collection:

- Collect waste **2-Bromopyridine** and any contaminated materials (e.g., absorbent pads, gloves) in a suitable, labeled, and closed container.[1][3]

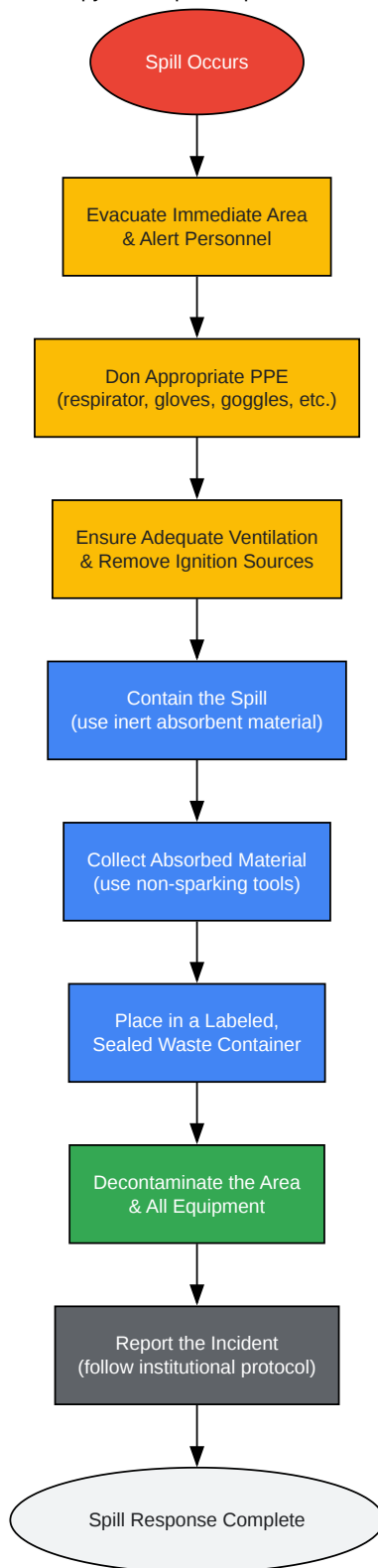
2. Disposal Procedure:

- Dispose of the chemical waste in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Do not mix with other waste.[\[5\]](#)
- Handle uncleaned containers as you would the product itself.[\[5\]](#)
- Do not allow the product to enter drains or watercourses.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Emergency Spill Response Workflow

In the event of a spill, a clear and immediate response is necessary to mitigate the hazards. The following diagram outlines the logical workflow for handling a **2-Bromopyridine** spill.

2-Bromopyridine Spill Response Workflow



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2-Bromopyridine Spill Response Workflow

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